

Physicochemical Profiling: 2-Chloro-6-methoxypyridin-3-ol

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Compound of Interest

Compound Name: 2-Chloro-6-methoxypyridin-3-OL

Cat. No.: B11808062

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Executive Summary

2-Chloro-6-methoxypyridin-3-ol represents a specialized scaffold in medicinal chemistry, often utilized as a core fragment for kinase inhibitors or allosteric modulators. Its physicochemical profile is defined by a delicate balance between the lipophilic chlorine and methoxy substituents and the amphoteric nature of the hydroxypyridine core.

- Predicted LogP: $\sim 1.6 \pm 0.3$ (Moderately Lipophilic)
- Predicted pKa (OH): $\sim 7.2 - 7.8$ (Weakly Acidic)
- Dominant Species at pH 7.4: Neutral / Partially Ionized Anion mixture
- Key Challenge: Determining the distribution coefficient (logD) accurately due to the ionization of the 3-hydroxyl group near physiological pH.

Molecular Architecture & Electronic Basis

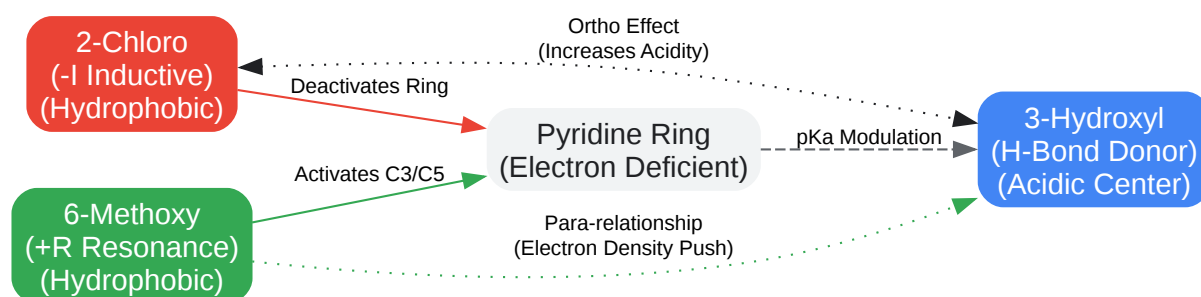
Structural Analysis

The molecule consists of a pyridine ring substituted at three positions. The interplay between these substituents dictates its solvation behavior and receptor binding affinity.

- **Pyridine Core:** Electron-deficient aromatic system.
- **2-Chloro Group:** Acts as a lipophilic anchor. Being ortho to the 3-hydroxyl group, it exerts a strong inductive electron-withdrawing effect (-I), increasing the acidity of the hydroxyl proton.
- **6-Methoxy Group:** Provides lipophilicity and acts as a hydrogen bond acceptor. Electronically, it is a resonance donor (+R).
- **3-Hydroxyl Group:** The primary polar handle. Unlike 2- or 4-hydroxypyridines, which exist predominantly as pyridones (keto-tautomers), 3-hydroxypyridines cannot tautomerize to a neutral keto form. They exist in equilibrium between the neutral enol and the zwitterionic form, though the electron-withdrawing 2-Cl and 6-OMe groups strongly disfavor the zwitterion, stabilizing the neutral species.

Electronic "Push-Pull" Map

The following diagram illustrates the electronic vectors influencing the molecule's polarity and pKa.



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Figure 1: Electronic vector map showing the inductive (-I) and resonance (+R) effects governing the acidity and lipophilicity of the scaffold.

Hydrophobicity Metrics: LogP vs. LogD

Understanding the distinction between the partition coefficient (logP) and the distribution coefficient (logD) is critical for this ionizable molecule.

Predicted LogP (Neutral Species)

Based on fragmental additivity models (ClogP), the intrinsic lipophilicity is calculated as follows:

- Pyridine Base: +0.65
- 2-Cl Substituent: +0.71
- 6-OMe Substituent: +0.05 (approx.^[1] aryl ether)
- 3-OH Substituent: -0.67
- Ortho Correction (Cl-OH): +0.40 (Intramolecular shielding/H-bonding masking polarity)
- Total Estimated LogP: ~1.14 – 1.60

Predicted pKa and LogD

The 3-hydroxyl group is the primary ionization center.

- Base Phenol pKa: 9.95
- Pyridine Ring Effect: ~ -1.2 units (acidifying)
- 2-Cl Effect (-I): ~ -1.5 units (acidifying)
- 6-OMe Effect (+R): ~ +0.5 units (destabilizing anion via electron donation to C3)
- Estimated pKa: ~7.2 – 7.8

Implication: At physiological pH (7.4), the molecule exists as a mixture of neutral (50-60%) and anionic (40-50%) species.

- LogD (7.4): Will be lower than LogP, likely in the range of 0.8 – 1.2. This is an ideal range for oral bioavailability (Lipinski's Rule of 5) and membrane permeability.

Experimental Determination Protocols

To validate these predictions, the following self-validating experimental workflows are recommended.

Protocol A: Potentiometric pKa Determination

Objective: Determine the precise ionization constant to calculate LogD from LogP.

- Preparation: Dissolve 1-2 mg of compound in 0.1 M KCl (ionic strength adjustor). If insoluble, use a co-solvent (Methanol < 20%) and extrapolate to 0% organic modifier (Yasuda-Shedlovsky extrapolation).
- Titration: Titrate with 0.1 M KOH under inert gas (Argon) to prevent carbonate formation.
- Data Analysis: Use the Bjerrum difference plot to identify the equivalence point. The inflection point represents the pKa.

Protocol B: Lipophilicity by Shake-Flask (Gold Standard)

Objective: Measure thermodynamic LogP/LogD.

Reagents:

- Phase 1: 1-Octanol (saturated with phosphate buffer).
- Phase 2: Phosphate Buffer pH 7.4 (saturated with octanol).

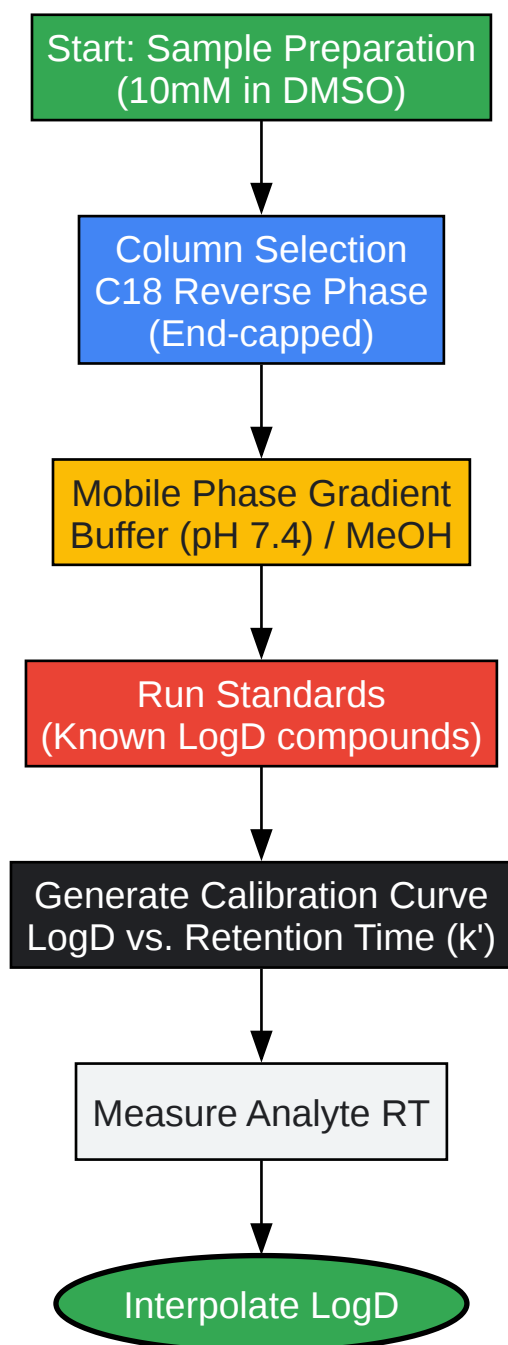
Workflow:

- Equilibration: Pre-saturate both phases for 24 hours.
- Dissolution: Dissolve compound in the octanol phase (Stock A). Measure UV absorbance ().
- Partitioning: Mix Stock A with Buffer in specific ratios (1:1, 1:2, 2:1) in glass vials.
- Agitation: Shake for 60 minutes at 25°C; Centrifuge to separate phases.

- Quantification: Measure UV absorbance of the octanol layer ().
- Calculation:

Protocol C: High-Throughput LogD (RP-HPLC)

Objective: Rapid estimation using retention time on a hydrophobic stationary phase.



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Figure 2: RP-HPLC workflow for determining Chromatographic Hydrophobicity Index (CHI) and converting to LogD.

Implications for Drug Design[2]

Lipophilicity Efficiency (LE)

With a molecular weight (MW) of ~159.5 g/mol and an estimated LogD of ~1.0, this scaffold offers exceptional Lipophilicity Efficiency.

Because the fragment is small and moderately lipophilic, it allows for the addition of larger, more complex binding groups without violating the total LogP limit ($\text{LogP} < 5$) required for oral drugs.

Solubility & Permeability

- Solubility: The presence of the 3-OH group ensures reasonable aqueous solubility ($> 50 \mu\text{M}$) at pH 7.4 due to partial ionization.
- Permeability: The "masked" polarity (intramolecular interaction between 2-Cl and 3-OH) may enhance passive diffusion across lipid bilayers, making it a "chameleon" scaffold that looks lipophilic to the membrane but soluble to the cytosol.

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